

1-Methyl-3-pyrrolidinol safety and handling precautions

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Compound of Interest

Compound Name: 1-Methyl-3-pyrrolidinol

Cat. No.: B022934

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An In-depth Technical Guide to the Safety and Handling of **1-Methyl-3-pyrrolidinol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1-Methyl-3-pyrrolidinol** (CAS No: 13220-33-2). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary measures to mitigate risks in a laboratory or research setting.

Hazard Identification and Classification

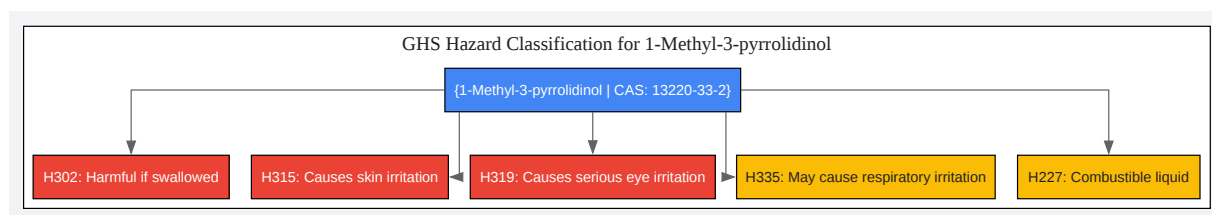
1-Methyl-3-pyrrolidinol is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. It is crucial for personnel to be aware of these hazards before handling the substance.

The primary hazards are related to its irritant properties and potential harm if ingested.^{[1][2][3]} It is categorized as a combustible liquid.^{[2][4]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2][3]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2][3]
Flammable Liquids	Category 4	H227: Combustible liquid[2]

Below is a diagram illustrating the key hazard classifications for this chemical.



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Caption: GHS Hazard Profile for **1-Methyl-3-pyrrolidinol**.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₁₁ NO	[3][4][5]
Molecular Weight	101.15 g/mol	[3][6]
Appearance	Colorless or pale yellow liquid	[3][7]
Form	Liquid	[6]
Boiling Point	50-52 °C / 1 mmHg	[6]
Density	0.921 g/mL at 25 °C	[6]
Flash Point	71 °C (159.8 °F) - closed cup	[6]
Refractive Index	n ₂₀ /D 1.464	[6]
Water Solubility	No data available	
Storage Class	10 - Combustible liquids	[6]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and prevent accidents.

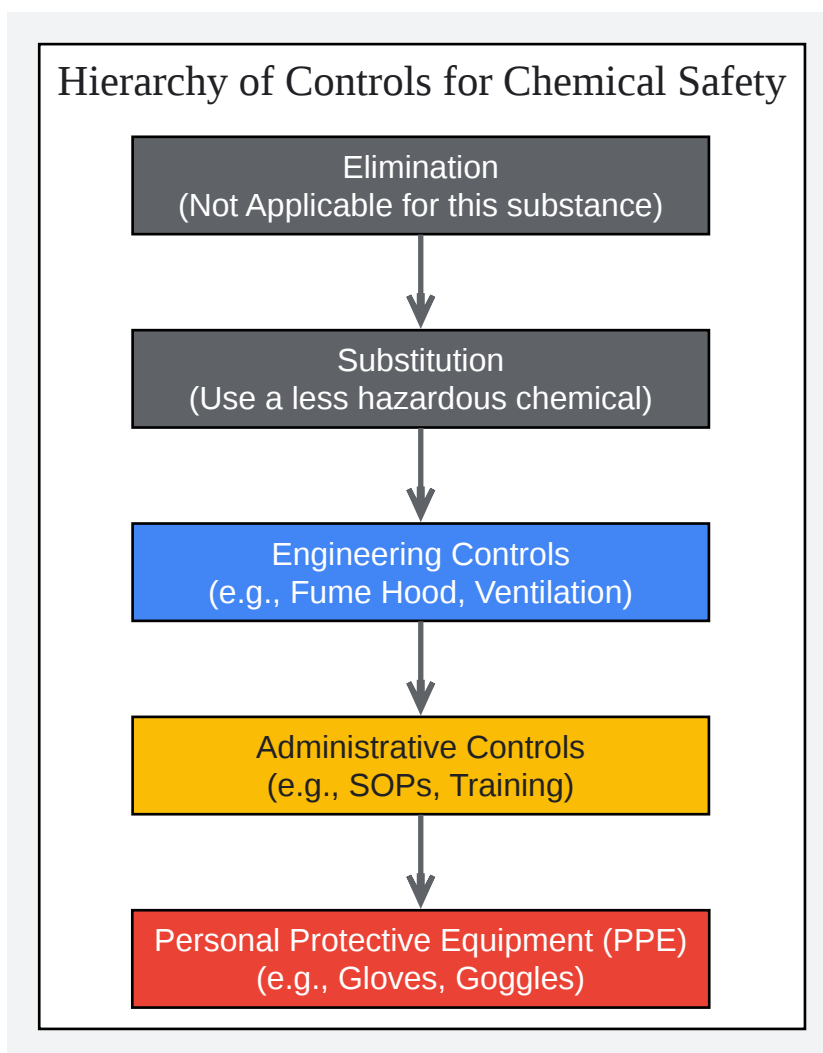
Handling

- Ventilation: Handle in a well-ventilated place, preferably under a chemical fume hood to avoid inhalation of vapor or mist.[1][2][8]
- Personal Hygiene: Wash hands and face thoroughly after handling.[4][8] Do not eat, drink, or smoke in work areas.[1][8]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[2][4][8] Use non-sparking tools and take precautionary measures against static discharge.[1][8]
- Contact Avoidance: Avoid contact with skin, eyes, and clothing.[1][5] Avoid breathing vapors or mist.[1][2]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Container: Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[2\]](#)[\[8\]](#)
- Security: Store in a locked-up area.[\[1\]](#)[\[2\]](#)

The hierarchy of controls provides a systematic approach to managing safety risks.



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Caption: The Hierarchy of Controls applied to handling chemicals.

Exposure Controls and Personal Protection

Engineering controls and Personal Protective Equipment (PPE) are critical for preventing exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

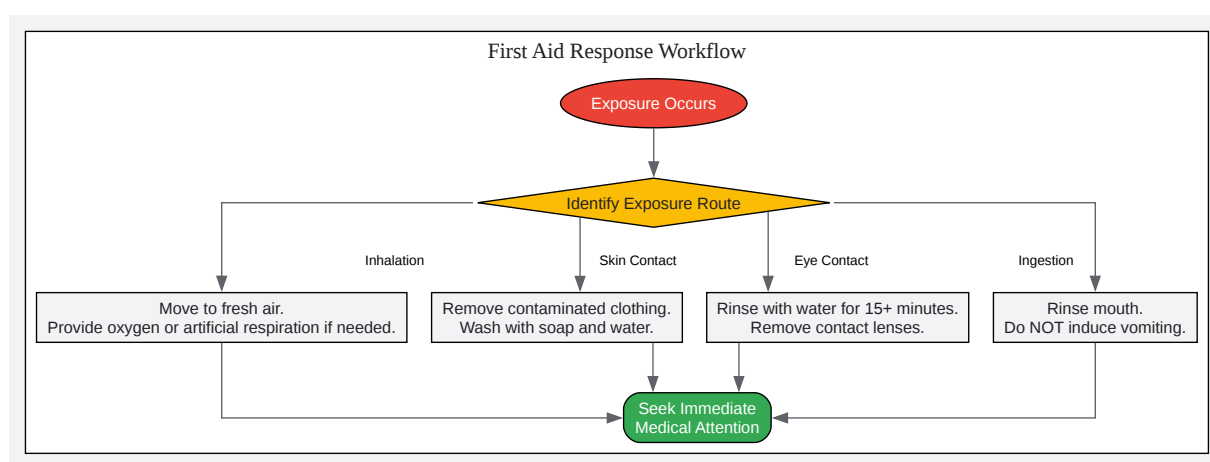
Protection Type	Specification	Rationale and Source
Eye/Face Protection	Tightly fitting safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US).	To prevent eye contact which can cause serious irritation.[1][2]
Skin Protection	Chemical-impermeable gloves (inspected before use). Fire/flamm resistant and impervious clothing.	To prevent skin contact which causes irritation.[1][2][4]
Respiratory Protection	Use a full-face respirator with appropriate cartridges (e.g., type ABEK) if exposure limits are exceeded or irritation is experienced. Use under an approved government standard like NIOSH (US) or CEN (EU).	To prevent respiratory tract irritation from vapors or mists. [1][2]
Engineering Controls	Handle in a well-ventilated area. Use a laboratory fume hood or other local exhaust ventilation.[5][9] Ensure safety showers and eye wash stations are available.[4]	To minimize inhalation of vapors and provide immediate decontamination facilities.

First Aid Measures

Immediate and appropriate first aid is vital in the event of an accidental exposure. Always show the Safety Data Sheet to the attending medical professional.^[2]

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.^[1]^[2]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Consult a doctor if skin irritation occurs.^[1]^[2]^[4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.^[1]^[2] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.^[1]^[5]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.^[1]^[2]

The following workflow illustrates the appropriate first aid response.



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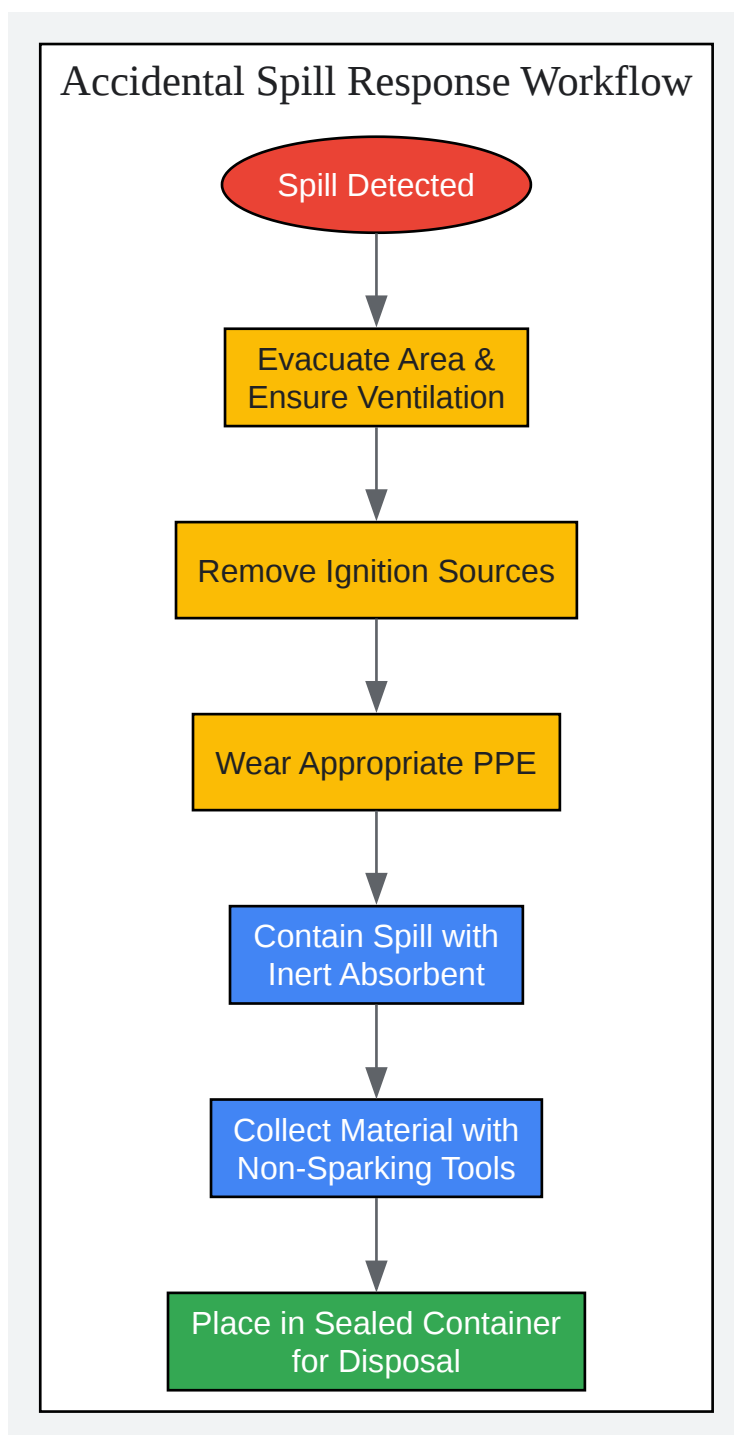
Caption: General workflow for first aid after exposure.

Accidental Release Measures

In the case of a spill, immediate and coordinated action is required to contain the material and protect personnel and the environment.

- Personal Precautions: Evacuate personnel to a safe area.^[1] Ensure adequate ventilation.^[1] Avoid breathing vapors and contact with the substance.^[1] Wear appropriate personal protective equipment (see Section 4).^[1]
- Environmental Precautions: Prevent the substance from entering drains or surface water.^[1]^[2]
- Containment and Cleanup: Remove all sources of ignition.^[1]^[4] Use spark-proof tools and explosion-proof equipment.^[1]^[4] Contain the spillage and collect it with non-combustible absorbent material (e.g., sand, earth, vermiculite).^[5] Place the collected material in a suitable, closed container for disposal.^[1]^[2]

The diagram below outlines the steps for responding to an accidental spill.



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Caption: Step-by-step procedure for handling accidental spills.

Fire-Fighting Measures

Although classified as a combustible liquid, appropriate measures must be taken in the event of a fire.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Unsuitable Media: Using a direct water jet may scatter and spread the fire.[\[4\]](#)
- Specific Hazards: Hazardous decomposition products, including carbon oxides and nitrogen oxides (NO_x), may be formed under fire conditions.[\[2\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[2\]](#)

Toxicological and Ecological Information

Toxicological Information

Detailed quantitative toxicological data, such as LD₅₀ or LC₅₀ values, are not readily available in the reviewed safety data sheets.[\[1\]](#)[\[2\]](#) The primary toxicological effects are:

- Acute Effects: Harmful if swallowed. Causes irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[3\]](#)
- Chronic Effects: No data available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[\[1\]](#)[\[2\]](#)

Ecological Information

There is limited information available on the ecological effects of **1-Methyl-3-pyrrolidinol**. It is advised to prevent its release into the environment, as its impact on aquatic life has not been thoroughly investigated.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The safety data referenced in this guide is typically generated using standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. While the specific experimental

reports for **1-Methyl-3-pyrrolidinol** are not provided in the source documents, the methodologies would generally include:

- Skin Irritation/Corrosion (OECD 404): A test substance is applied to the skin of a test animal (typically a rabbit) for a set period, and the skin is observed for signs of erythema (redness) and edema (swelling).
- Acute Eye Irritation/Corrosion (OECD 405): The substance is applied to one eye of a test animal, with the other eye serving as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva.
- Acute Oral Toxicity (OECD 420, 423, or 425): The substance is administered orally to fasted animals at various dose levels to determine the dosage that causes mortality in 50% of the test group (LD50).
- Flash Point Determination: Standardized methods like the Pensky-Martens closed-cup test (ASTM D93) or similar closed-cup methods are used to determine the lowest temperature at which vapors of the material will ignite.

Disposal Considerations

Dispose of **1-Methyl-3-pyrrolidinol** and its containers in accordance with all applicable local, regional, and national regulations.^{[1][4]} It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.^[2] Do not dispose of it via drains or into the environment.^{[1][2]} Offer surplus and non-recyclable solutions to a licensed disposal company.^[2]

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